

# In-Depth Technical Guide to the Spectroscopic Data of Sequosempervirin B

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## Compound of Interest

Compound Name: Sequosempervirin B

Cat. No.: B566232

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## Introduction

**Sequosempervirin B** is a naturally occurring norlignan isolated from the branches and leaves of the coast redwood, *Sequoia sempervirens*. As a member of the lignan family of phytochemicals, it has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **Sequosempervirin B**, based on the seminal work of Zhang et al. (2005) published in *Chemistry & Biodiversity*.<sup>[1]</sup> The structural elucidation of this compound was primarily achieved through high-resolution mass spectrometry (HR-MS) and a combination of one- and two-dimensional NMR techniques.

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a critical tool for determining the elemental composition of a molecule with high accuracy. For **Sequosempervirin B**, HR-MS provides the precise mass, which in conjunction with other spectroscopic data, confirms its molecular formula.

Table 1: High-Resolution Mass Spectrometry (HR-MS) Data for **Sequosempervirin B**

Parameter	Value
Molecular Formula	C <sub>18</sub> H <sub>20</sub> O <sub>5</sub>
Ionization Mode	ESI-MS
Observed m/z	[M+Na] <sup>+</sup> 339.1209
Calculated m/z	[M+Na] <sup>+</sup> 339.1208

## Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and the coupling constants (J) are in Hertz (Hz). The assignments are based on a combination of <sup>1</sup>H NMR, <sup>13</sup>C NMR, COSY, HSQC, and HMBC experiments.

### <sup>1</sup>H NMR Data

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Sequosempervirin B** (500 MHz, CD<sub>3</sub>OD)

Position	$\delta$ (ppm)	Multiplicity	J (Hz)
2	6.85	d	1.8
5	6.75	d	8.1
6	6.93	dd	8.1, 1.8
7	4.88	d	7.9
8	3.51	m	
9	3.75	dd	10.8, 4.8
3.65	dd	10.8, 6.2	
2'	6.81	d	1.9
5'	6.73	d	8.0
6'	6.67	dd	8.0, 1.9
7'	4.18	d	6.5
8'	2.95	m	
9'	1.05	d	6.8
3-OCH <sub>3</sub>	3.86	s	
3'-OCH <sub>3</sub>	3.84	s	

## <sup>13</sup>C NMR Data

Table 3: <sup>13</sup>C NMR Spectroscopic Data for **Sequosempervirin B** (125 MHz, CD<sub>3</sub>OD)

Position	$\delta$ (ppm)
1	134.4
2	111.9
3	149.2
4	146.8
5	116.3
6	121.5
7	88.1
8	53.2
9	65.1
1'	135.7
2'	112.4
3'	148.9
4'	146.3
5'	115.8
6'	120.1
7'	84.5
8'	47.6
9'	13.9
3-OCH <sub>3</sub>	56.5
3'-OCH <sub>3</sub>	56.4

## Experimental Protocols

The following are the general experimental methodologies employed for the acquisition of the spectroscopic data for **Sequosempervirin B**.

## High-Resolution Mass Spectrometry (HR-MS)

- Instrument: Bruker APEX II FT-ICR mass spectrometer
- Ionization: Electrospray ionization (ESI), positive ion mode
- Sample Preparation: The purified compound was dissolved in methanol.
- Data Acquisition: Data was acquired over a mass range sufficient to include the  $[M+Na]^+$  ion.

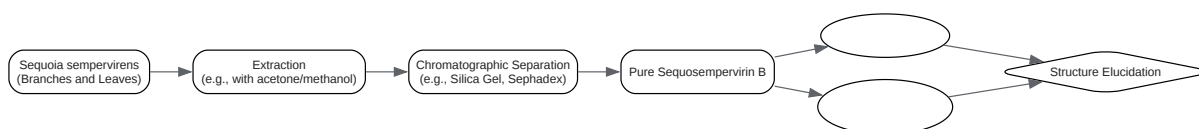
## Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrument: Bruker DRX-500 spectrometer
- Solvent: Methanol- $d_4$  ( $CD_3OD$ )
- Temperature: Room temperature
- $^1H$  NMR: Acquired at 500 MHz.
- $^{13}C$  NMR: Acquired at 125 MHz.
- 2D NMR: Standard pulse sequences were used for COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) experiments to establish proton-proton and proton-carbon correlations.

## Visualizations

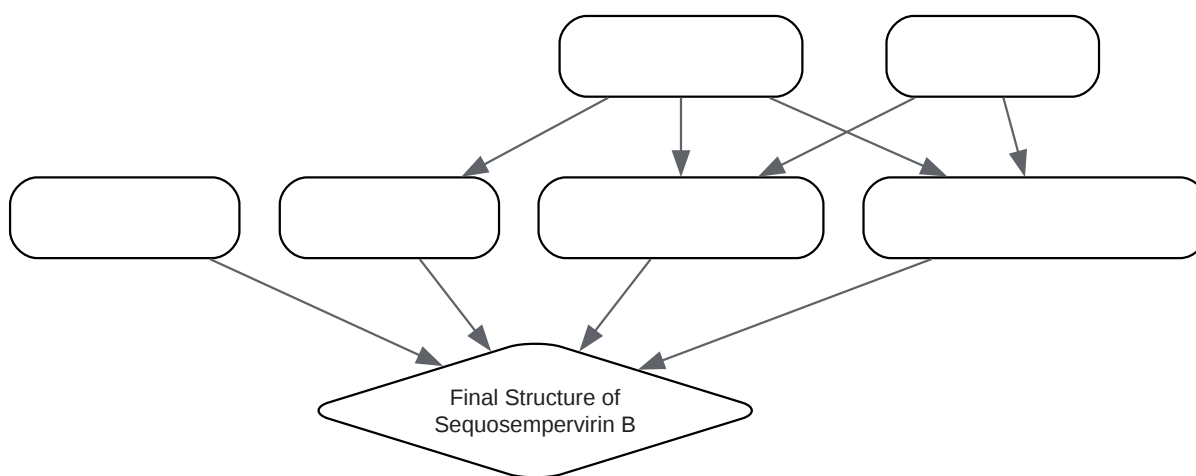
### Experimental Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of **Sequosempervirin B**.



Caption: Workflow for the isolation and structural elucidation of **Sequosempervirin B**.

The following diagram illustrates the logical flow of how different spectroscopic data are integrated to determine the final structure of **Sequosempervirin B**.



Caption: Integration of spectroscopic data for the structural determination of **Sequosempervirin B**.

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## Tech Support

- 1. Nor-Lignans: Occurrence in Plants and Biological Activities—A Review - PMC [pmc.ncbi.nlm.nih.gov]
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